

Application Note and Protocol: Preparation of PZ-1922 Stock Solution in DMSO

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Compound of Interest

Compound Name: PZ-1922

Cat. No.: B12367012

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **PZ-1922** using dimethyl sulfoxide (DMSO) as the solvent. **PZ-1922** is a bioactive small molecule that functions as a triple-acting, selective antagonist for the 5-HT₆ and 5-HT₃ receptors, and as a reversible inhibitor of monoamine oxidase B (MAO-B). Adherence to this protocol will ensure the accurate and safe preparation of a stable stock solution for use in various experimental settings.

Compound and Solvent Information

PZ-1922 is a piperaziny-pyrroloquinoline analog supplied as a white to beige powder. It is crucial to ascertain whether the compound is in its free base form or a salt form (e.g., hydrochloride), as this will affect the molecular weight used in concentration calculations. Dimethyl sulfoxide (DMSO) is a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds[1].

Table 1: Physicochemical Properties of **PZ-1922**

Property	Value (PZ-1922 Free Base)	Value (PZ-1922 HCl Salt)	Source
CAS Number	1648744-85-7	1648744-85-7	
Molecular Formula	C ₂₂ H ₂₁ ClN ₄	C ₂₂ H ₂₂ Cl ₂ N ₄	[2]
Molecular Weight	376.88 g/mol	~413.35 g/mol	[2][3]
Appearance	White to beige powder	Solid	[2]
Solubility in DMSO	2 mg/mL	Not explicitly stated, but assumed similar	
Recommended Storage	Desiccated at -10°C to -25°C	Desiccated at -10°C to -25°C	

Note: The molecular weight of the HCl salt may vary slightly between batches due to the degree of hydration[2]. Always refer to the manufacturer's certificate of analysis for the batch-specific molecular weight.

Safety Precautions

Handle **PZ-1922** and DMSO in a well-ventilated area, preferably a chemical fume hood.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (nitrile or neoprene).
- DMSO Handling: DMSO is an excellent solvent that can facilitate the absorption of dissolved substances through the skin[4]. Avoid direct contact. If skin contact occurs, wash the affected area immediately and thoroughly with water.
- Compound Handling: **PZ-1922** is a bioactive compound. Avoid inhalation of the powder by handling it carefully.
- Waste Disposal: Dispose of all waste materials (used tips, tubes, excess solution) in accordance with institutional and local regulations for chemical waste.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a method for preparing a 10 mM stock solution of **PZ-1922**. The maximum solubility of the free base in DMSO is approximately 5.3 mM (based on 2 mg/mL). Therefore, creating a 10 mM stock may require gentle warming or sonication, and the final solution should be visually inspected for complete dissolution. If a 10 mM solution cannot be achieved, prepare a lower concentration such as 5 mM.

Required Materials and Equipment

- **PZ-1922** powder
- Anhydrous/molecular biology grade DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, chemical-resistant pipette tips
- Vortex mixer
- Sonicator bath (optional)
- Heating block or water bath (optional, use with caution)

Calculation of Mass

The mass of **PZ-1922** required to prepare a stock solution of a specific volume and concentration can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example Calculation for 1 mL of a 10 mM (0.010 M) Stock Solution:

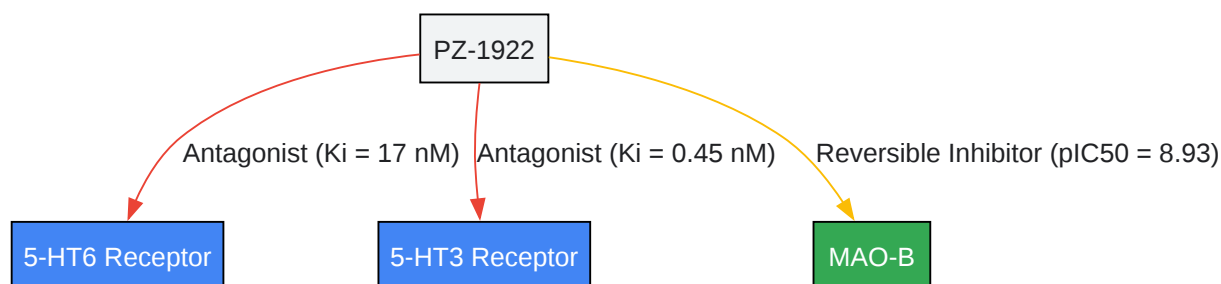
- Using **PZ-1922** Free Base (MW = 376.88 g/mol): Mass = 0.010 mol/L * 0.001 L * 376.88 g/mol * 1000 mg/g = 3.77 mg
- Using **PZ-1922** HCl Salt (MW ≈ 413.35 g/mol): Mass = 0.010 mol/L * 0.001 L * 413.35 g/mol * 1000 mg/g = 4.13 mg

Step-by-Step Procedure

- Aliquot Compound: Allow the vial of **PZ-1922** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of atmospheric moisture.
- Weigh Compound: In a chemical fume hood, carefully weigh the calculated mass of **PZ-1922** powder and place it into a sterile microcentrifuge tube or amber vial.
- Add Solvent: Add the desired volume of DMSO to the tube containing the compound. For the example above, add 1.0 mL of DMSO.
- Dissolve Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensure Complete Solubilization: Visually inspect the solution against a light source to ensure no solid particles remain. If the compound has not fully dissolved:
 - Sonication: Place the tube in a sonicator bath for 5-10 minutes.
 - Gentle Warming: Briefly warm the solution to 30-37°C. Caution: Do not overheat, as it may degrade the compound.
- Aliquot and Store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name (**PZ-1922**), concentration (10 mM), solvent (DMSO), and preparation date.
- Storage: Store the aliquots upright in a freezer at -20°C, protected from light. Under these conditions, the stock solution is expected to be stable for several months.

Visualizations

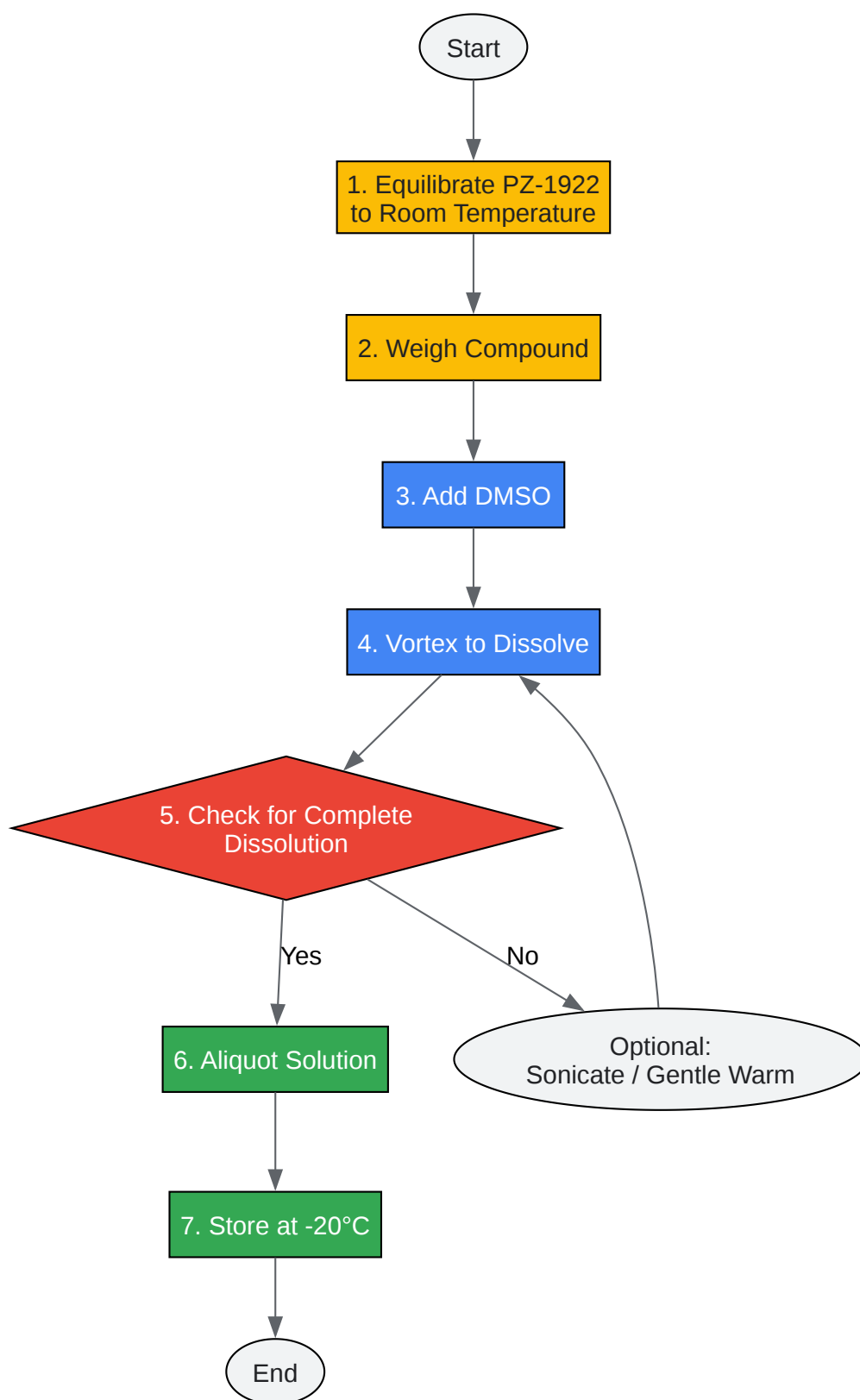
Molecular Targets of PZ-1922



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Caption: Logical diagram of **PZ-1922**'s molecular targets.

Workflow for Stock Solution Preparation



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Caption: Experimental workflow for **PZ-1922** stock solution preparation.

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